

# Personal protective equipment for handling 3-Ethyl-4-methylpyridine

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## Compound of Interest

Compound Name: 3-Ethyl-4-methylpyridine

Cat. No.: B184564

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## Essential Safety and Handling Guide for 3-Ethyl-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Overview of Safe Handling, Personal Protective Equipment, and Disposal Protocols for **3-Ethyl-4-methylpyridine**.

This guide provides critical safety and logistical information for the handling and disposal of **3-Ethyl-4-methylpyridine**, a compound requiring careful management in a laboratory setting. Adherence to these protocols is essential for ensuring personal safety and regulatory compliance.

## Hazard Identification and Quantitative Data

**3-Ethyl-4-methylpyridine** is a hazardous substance that can cause significant health effects. It is harmful if swallowed, in contact with skin, or inhaled, and can cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> While specific occupational exposure limits (OELs) for **3-Ethyl-4-methylpyridine** have not been established by major regulatory bodies such as OSHA or ACGIH, it is crucial to handle this compound with a high degree of caution. For risk assessment purposes, the exposure limits for the parent compound, pyridine, are provided below as a reference.

Parameter	Value	Reference
Molecular Formula	C8H11N	[4]
Molecular Weight	121.18 g/mol	[4]
Boiling Point	198 °C	[2]
Melting Point	6-8 °C	[2]
Flash Point	195-196 °C	[2]
Density	0.9458 g/cm <sup>3</sup> at 20 °C	[2]
Pyridine OSHA PEL (TWA)	5 ppm (15 mg/m <sup>3</sup> )	[5]
Pyridine ACGIH TLV (TWA)	1 ppm	[5]
Pyridine NIOSH REL (TWA)	5 ppm (15 mg/m <sup>3</sup> )	[5]

Note: The occupational exposure limits provided are for pyridine and should be used as a guideline for minimizing exposure to **3-Ethyl-4-methylpyridine**.

## Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is paramount to ensure safety. The following step-by-step protocols for key laboratory operations involving **3-Ethyl-4-methylpyridine** are provided.

## Engineering Controls and Preparation

- Ventilation: All work with **3-Ethyl-4-methylpyridine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][6]
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and within a 10-second travel distance from the work area.[5][7]
- Incompatible Materials: Store **3-Ethyl-4-methylpyridine** away from strong oxidizing agents and acids.[1][7]

## Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling this chemical.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves are not recommended.[1][5]	To prevent skin contact and absorption.
Eye and Face Protection	Chemical safety goggles with side shields or a full-face shield.[1]	To protect eyes from splashes and vapors.
Skin and Body Protection	A flame-retardant and antistatic laboratory coat or chemical-resistant suit.[8]	To protect skin and clothing from contamination.
Respiratory Protection	In areas with inadequate ventilation or for spill response, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[1][7]	To prevent inhalation of harmful vapors.

## Safe Handling Protocol

- **Pre-use Inspection:** Before handling, visually inspect the container for any damage or leaks.
- **Dispensing:** When transferring or dispensing the chemical, use non-sparking tools and ensure proper grounding to prevent static discharge.[1][2]
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.[8]
- **Spill Management:** In the event of a small spill, use an inert absorbent material like sand or vermiculite to contain it.[6][7] For larger spills, evacuate the area and contact the institutional Environmental Health and Safety (EHS) department.

## Disposal Plan

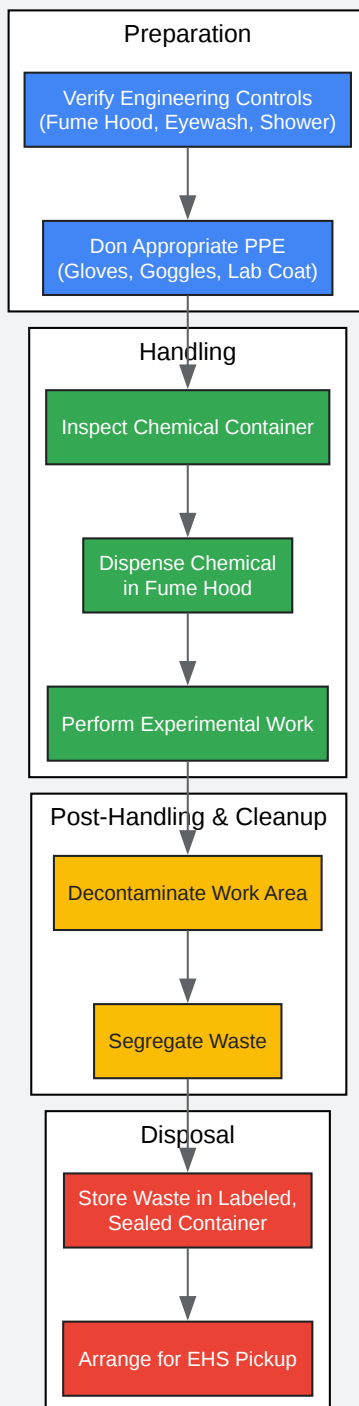
The disposal of **3-Ethyl-4-methylpyridine** and its contaminated materials must be managed as hazardous waste in accordance with all local, state, and federal regulations.<sup>[6][9]</sup>

- **Waste Segregation:** Collect all waste containing **3-Ethyl-4-methylpyridine**, including contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container. Do not mix with incompatible waste streams.<sup>[1]</sup>
- **Container Management:** The hazardous waste container must be kept tightly sealed when not in use and stored in a designated satellite accumulation area that is cool, dry, and well-ventilated.<sup>[1][6]</sup>
- **Disposal Method:** The primary recommended disposal method for pyridine-based compounds is incineration in a licensed hazardous waste facility.<sup>[9]</sup> Never dispose of this chemical down the drain or in regular trash.<sup>[6]</sup>
- **Pickup and Removal:** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

## Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Ethyl-4-methylpyridine**.

## Workflow for 3-Ethyl-4-methylpyridine Handling and Disposal



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Caption: Logical workflow for the safe handling and disposal of **3-Ethyl-4-methylpyridine**.

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## References

- 1. Permissible Exposure Limits – OSHA Annotated Table Z-2 | Occupational Safety and Health Administration [osha.gov]
- 2. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 3. 3-ETHYL-4-METHYLPYRIDINE CAS#: 529-21-5 [m.chemicalbook.com]
- 4. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 5. Permissible Exposure Limits - Annotated Tables | Occupational Safety and Health Administration [osha.gov]
- 6. chembk.com [chembk.com]
- 7. 3-Ethyl-4-methylpyridine | C<sub>8</sub>H<sub>11</sub>N | CID 68254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 4-METHYLPYRIDINE [training.itcilo.org]
- 9. PYRIDINE | Occupational Safety and Health Administration [osha.gov]
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